

An In-depth Technical Guide to the Health and Safety of Octylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octylbenzene

Cat. No.: B124392

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **octylbenzene** (CAS No. 2189-60-8), a key intermediate in various industrial and pharmaceutical applications. The following sections detail its physical and chemical properties, toxicological data, handling and storage procedures, and emergency measures, with a focus on providing clear, actionable information for laboratory and manufacturing environments.

Physicochemical Properties

Octylbenzene is a colorless to light yellow liquid with a characteristic aromatic odor.^[1] It is a stable, combustible compound that is insoluble in water but soluble in organic solvents.^{[1][2]} Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₂	[1][3][4][5]
Molecular Weight	190.32 g/mol	[3][4][6]
CAS Number	2189-60-8	[1][3][4][5]
Appearance	Clear, colorless to light yellow liquid	[1][3][6][7]
Odor	Aromatic	[1][5]
Boiling Point	261-263 °C	[2][3][5][6]
Melting Point	-36 °C	[2][3][5][6]
Flash Point	107 °C	[3][5][6]
Density	0.858 g/mL at 25 °C	[2][5]
Vapor Density	6.56	[7]
Water Solubility	Immiscible	[1][2]

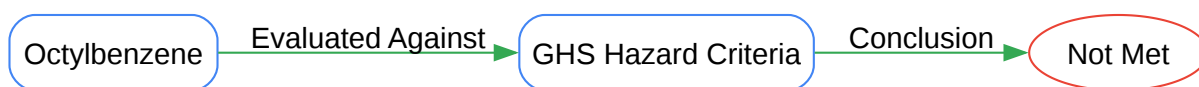
Toxicological Information

Based on available data, **octylbenzene** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[4][7] No acute toxicity information is readily available, and it is not classified for skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[6]

Note on Experimental Protocols: Detailed experimental protocols for the toxicological assessment of **octylbenzene** are not publicly available in the reviewed literature. The provided safety information is based on compiled data from safety data sheets and chemical databases.

GHS Classification Overview

The following diagram illustrates the reported GHS classification status of **octylbenzene**.



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Caption: Logical relationship of **Octylbenzene** to GHS hazard criteria.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial to ensure safety when working with **octylbenzene**.

Handling:

- Avoid contact with skin and eyes.^{[8][9]}
- Do not breathe vapors or mists.^{[6][8]}
- Use in a well-ventilated area or with a laboratory fume hood.^{[6][8]}
- Wash hands thoroughly after handling.^{[6][9]}
- Keep away from heat, sparks, and open flames.^[10]
- Ground and bond containers and receiving equipment to prevent static discharge.^[10]

Storage:

- Store in a cool, dry, and well-ventilated place.^{[3][6][7][9]}
- Keep the container tightly closed.^{[6][9]}
- Store away from strong oxidizing agents.^{[2][8]}

Personal Protective Equipment (PPE):

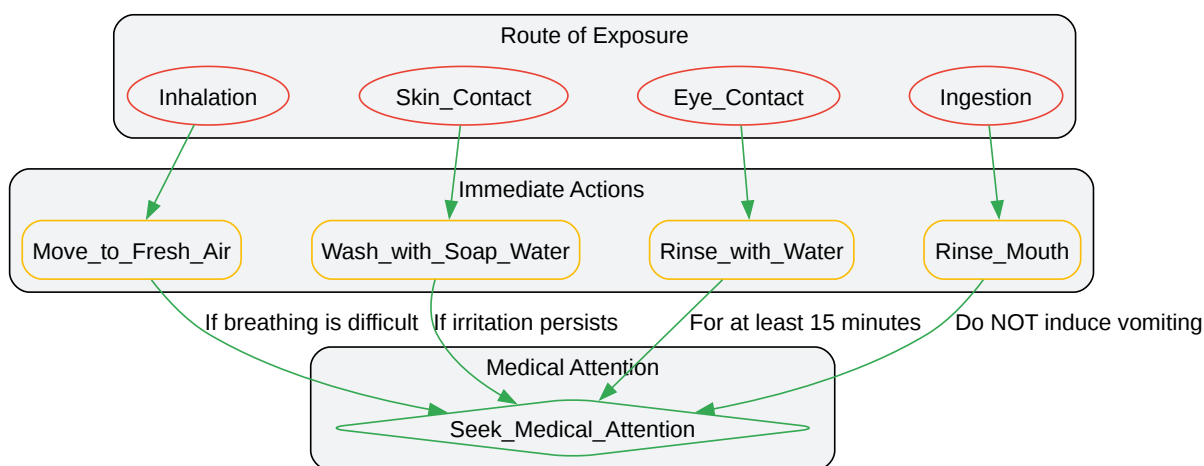
- Eye/Face Protection: Safety glasses with side-shields or goggles are recommended.^{[8][9]}

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[7][8][9]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[7][9] In case of inadequate ventilation or for large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[7][8]

First Aid Measures

In the event of exposure to **octylbenzene**, follow these first aid procedures.

First Aid Response Workflow



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Caption: First aid workflow for different exposure routes to **Octylbenzene**.

- Inhalation: Move the exposed person to fresh air.[6][8] If breathing is difficult, provide artificial respiration and seek immediate medical attention.[7][8][9]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[6][8][9] If irritation persists, consult a physician.[8][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6][7][9] Seek immediate medical attention.[7][9]
- Ingestion: Rinse mouth with water.[6][8] Do not induce vomiting.[6] Never give anything by mouth to an unconscious person.[8][9] Call a physician immediately.[9]

Fire and Explosion Hazard Data

Octylbenzene is a combustible liquid.

- Flash Point: 107 °C[3][5][6]
- Suitable Extinguishing Media: Foam, dry powder, carbon dioxide, and water spray.[6]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[6]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides and other irritating gases and vapors.[7][8][9]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.[6][8][9]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Evacuate unnecessary personnel.[6] Use personal protective equipment as required.[6][8] Ensure adequate ventilation.[8][9]
- Environmental Precautions: Prevent the product from entering drains.[8] Avoid release to the environment.[6]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[8] Sweep up and shovel into suitable containers for disposal.[6][9]

Environmental Information

Currently, there is no specific information available to classify **octylbenzene** as hazardous to the environment.[7] It is important to prevent its release into the environment.[6]

This guide is intended to provide essential health and safety information. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling **octylbenzene**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of Octylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124392#octylbenzene-health-and-safety-information]

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